

Personal protective equipment for handling Solvent Red 124

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Red 124

Cat. No.: B1170167

[Get Quote](#)

Essential Safety and Handling Guide for Solvent Red 124

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Solvent Red 124**, tailored for researchers, scientists, and drug development professionals.

Chemical Identity:

- Product Name: **Solvent Red 124**
- CAS Number: 12239-74-6
- Appearance: Dark Red Powder[1]
- Odor: Odorless[2][3]

Health Hazard Information

Solvent Red 124 presents several potential health hazards that necessitate careful handling and the use of appropriate personal protective equipment.

Primary Routes of Exposure:

- Ingestion[4]
- Inhalation[4]
- Skin Contact[2]
- Eye Contact[2]

Potential Health Effects:

- Ingestion: Harmful if swallowed, and may cause gastrointestinal irritation with symptoms such as nausea and vomiting.[2][4]
- Inhalation: May cause irritation to the respiratory tract.[2]
- Skin Contact: May cause skin irritation, and prolonged or repeated contact can lead to dermatitis.[2][4]
- Eye Contact: Can cause eye irritation.[2][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Solvent Red 124** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Chemical Safety Goggles	Provide a tight seal around the eyes to protect from dust and splashes.[5]
Face Shield	Recommended when handling large quantities to provide additional protection from splashes.[5][6]	
Hand Protection	Chemical-Resistant Gloves	Use gloves made of materials like butyl rubber or nitrile to prevent skin contact.[5][7]
Body Protection	Protective Clothing/Coveralls	Wear appropriate protective clothing to minimize skin contact.[2]
Apron	Recommended when handling open drums or large volumes. [7]	
Respiratory Protection	Approved Respirator	Use a NIOSH/MSHA approved respirator when there is a risk of inhaling dust, especially in poorly ventilated areas.[2][3]

Operational and Handling Plan

Adherence to the following procedural steps is crucial for the safe handling of **Solvent Red 124** in a laboratory setting.

Engineering Controls:

- Use in a well-ventilated area.[8]
- Employ local exhaust ventilation or a chemical fume hood to control airborne dust levels.[2]

- Ensure an eyewash station and safety shower are readily accessible.[2]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Read the Safety Data Sheet (SDS) thoroughly.
- Dispensing:
 - Minimize dust generation and accumulation.[2]
 - Use non-sparking tools to prevent ignition sources, as dust can form explosive mixtures with air.[9]
 - Ground and bond containers and receiving equipment during transfer.[9]
- During Use:
 - Avoid all personal contact, including inhalation.[8]
 - Do not eat, drink, or smoke in the handling area.[10]
 - Keep containers securely sealed when not in use.[8]
- After Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[2] .
 - Remove contaminated clothing and launder it before reuse.[2]

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed.[2][3]
- Store away from incompatible materials such as strong oxidizing and reducing agents.[2]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure to **Solvent Red 124**.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists. [2]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention. [2]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [2]

Spill and Disposal Plan

Proper management of spills and waste is essential to prevent environmental contamination and ensure safety.

Spill Response:

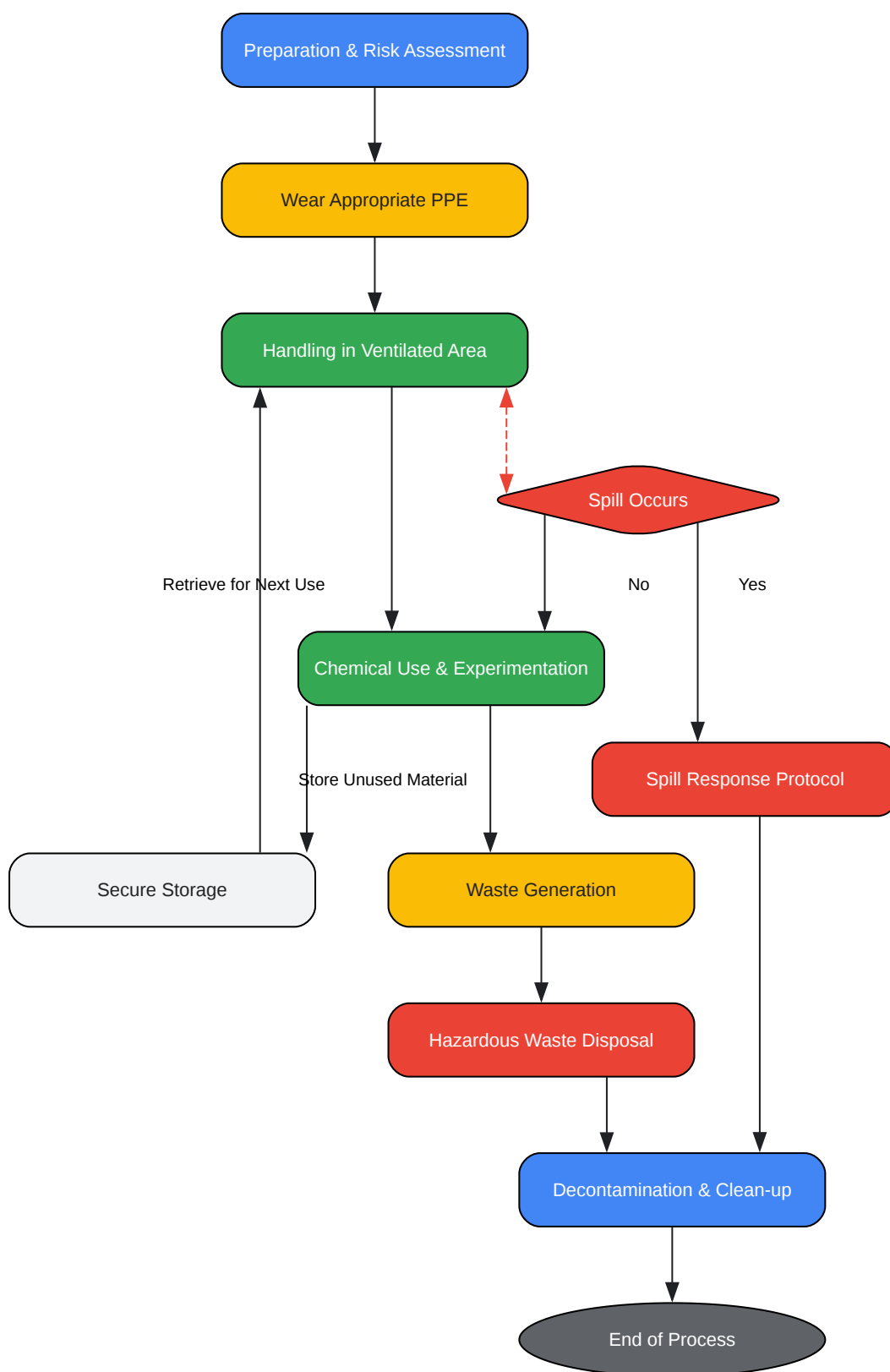
- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the spill from entering drains or waterways.[\[8\]](#)
- Clean-up:

- For dry spills, use dry clean-up procedures to avoid generating dust.[\[8\]](#)
- Vacuum or sweep up the material using an explosion-proof vacuum cleaner if available.[\[8\]](#)
[\[9\]](#)
- Place the spilled material into a suitable, labeled disposal container.[\[8\]](#)
- Decontaminate: Wash the spill area with water and decontaminate cleaning tools.[\[10\]](#)

Waste Disposal:

- **Solvent Red 124** and its containers should be treated as hazardous waste.
- Dispose of waste in accordance with all applicable federal, state, and local regulations.[\[3\]](#)
- Do not dispose of it down the drain.
- Containers must be tightly capped, properly labeled, and stored in a designated hazardous waste accumulation area.[\[11\]](#)
- Consult with your institution's environmental health and safety (EHS) department or a licensed waste disposal contractor for specific disposal procedures.

Workflow for Handling Solvent Red 124



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Solvent Red 124**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. colorantsgroup.com [colorantsgroup.com]
- 2. cncolorchem.com [cncolorchem.com]
- 3. epsilonpigments.com [epsilonpigments.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. mcrcsafety.com [mcrcsafety.com]
- 6. epa.gov [epa.gov]
- 7. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. kochcolor.com [kochcolor.com]
- 10. materie-prime.farmalabor.it [materie-prime.farmalabor.it]
- 11. hazardouswasteexperts.com [hazardouswasteexperts.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Solvent Red 124]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170167#personal-protective-equipment-for-handling-solvent-red-124]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com